

The Environmental Fate and Behavior of Terbacil: An In-depth Technical Guide

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Compound of Interest

Compound Name: Terbacil

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Abstract

This technical guide provides a comprehensive overview of the environmental fate and behavior of the herbicide **terbacil**. **Terbacil** is a selective herbicide used for the control of a wide range of annual and perennial weeds in various agricultural and non-crop settings. Understanding its persistence, mobility, and degradation pathways in the environment is crucial for assessing its potential ecological impact. This document synthesizes key data on its physicochemical properties, degradation kinetics in soil and water, mobility characteristics, and ecotoxicological effects. Detailed experimental protocols based on standardized guidelines are provided, along with visual representations of its degradation pathway and typical experimental workflows to facilitate a deeper understanding for researchers and environmental scientists.

Physicochemical Properties of Terbacil

The environmental behavior of a pesticide is fundamentally influenced by its physicochemical properties. **Terbacil** is a colorless, crystalline solid.^[1] A summary of its key properties is presented in Table 1. Its moderate water solubility and low affinity for soil adsorption suggest a potential for mobility in the environment.^{[2][3]} The low vapor pressure and Henry's Law constant indicate that volatilization is not a significant dissipation route.^[2]

| Property | Value | Reference |
|--|--|-----------|
| Chemical Name | 5-Chloro-3-(1,1-dimethylethyl)-6-methyl-2,4(1H,3H)-pyrimidinedione | [1][4][5] |
| CAS Number | 5902-51-2 | [4] |
| Molecular Formula | C ₉ H ₁₃ ClN ₂ O ₂ | [1][5] |
| Molecular Weight | 216.67 g/mol | [5] |
| Water Solubility | 710 mg/L at 25 °C | [2] |
| Vapor Pressure | 4.7 x 10 ⁻⁷ mm Hg at 29.5 °C | [2] |
| Log K _{ow} (Octanol-Water Partition Coefficient) | 1.89 | [2] |
| Log K _{oc} (Soil Organic Carbon-Water Partitioning Coefficient) | 1.64 - 1.93 | [2] |
| Henry's Law Constant | 2.7 x 10 ⁻¹⁰ atm-m ³ /mole | [2] |
| pKa | Not available | |
| Melting Point | 175 - 177 °C | [2] |

Environmental Fate and Behavior

Degradation in Soil

Terbacil is considered persistent in the soil environment.[2] Its degradation is primarily mediated by microbial activity, though the process is slow.[2]

2.1.1. Aerobic Soil Metabolism

Under aerobic conditions, **terbacil** degrades slowly. Laboratory studies have reported aerobic soil half-lives to be as long as 653 days.[2] The rate of degradation is influenced by soil type, moisture, and temperature.

2.1.2. Anaerobic Soil Metabolism

In the absence of oxygen, the degradation of **terbacil** is somewhat faster than in aerobic conditions, with a reported half-life of 235 days.[\[2\]](#)

2.1.3. Field Dissipation

Field studies have demonstrated the persistence of **terbacil** under real-world conditions. Reported field dissipation half-lives range from 204 to 252 days, depending on the soil characteristics.[\[2\]](#) For instance, half-lives of 204 days on silty clay soil, 212 days on silt loam soil, and 252 days on sandy loam soil have been observed.[\[2\]](#)

A summary of **terbacil**'s degradation half-lives in soil is presented in Table 2.

| Degradation Pathway | Half-life (days) | Soil Type/Conditions | Reference |
|---------------------------|------------------|----------------------|---------------------|
| Aerobic Soil Metabolism | 653 | Laboratory study | [2] |
| Anaerobic Soil Metabolism | 235 | Laboratory study | [2] |
| Field Dissipation | 204 | Silty clay soil | [2] |
| Field Dissipation | 212 | Silt loam soil | [2] |
| Field Dissipation | 252 | Sandy loam soil | [2] |
| Photodegradation on Soil | 122 | Surface soil | [2] |

Mobility in Soil

Terbacil exhibits a low affinity for adsorption to soil particles, which, combined with its moderate water solubility, makes it mobile in the soil profile.[\[2\]](#)[\[3\]](#) This mobility creates a potential for leaching into groundwater, particularly in sandy or coarse-textured soils with low organic matter content.[\[2\]](#) Laboratory column leaching studies have shown that **terbacil** can readily move through the soil, with the parent compound and several degradates being detected in the leachate.[\[3\]](#) Field studies have detected **terbacil** at depths of up to 45 to 50 cm in the soil.[\[2\]](#)

Degradation in Aquatic Systems

2.3.1. Hydrolysis

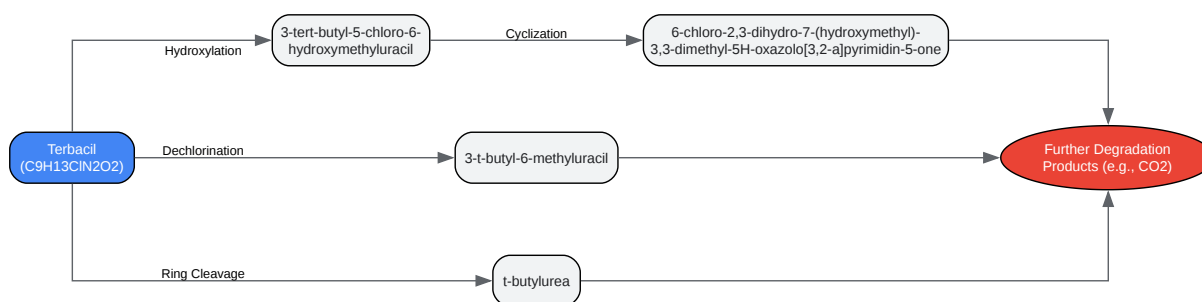
Terbacil is stable to abiotic hydrolysis across a wide range of pH values.[2]

2.3.2. Photodegradation

In water, **terbacil** is susceptible to slow photodegradation. The photolytic half-life in surface water under natural sunlight has been reported to be 29 days.[3] The presence of photosensitizers like methylene blue or riboflavin can accelerate this process.[3]

Degradation Pathway

The degradation of **terbacil** in the environment proceeds through several transformation products. Key metabolites that have been identified include 3-t-butyl-5-chloro-6-hydroxymethyluracil, 6-chloro-2,3-dihydro-7-(hydroxymethyl)-3,3-dimethyl-5H-oxazolo[3,2-a]pyrimidin-5-one, t-butylurea, and 3-t-butyl-6-methyluracil.[3] The proposed degradation pathway involves hydroxylation of the methyl group, cyclization, and cleavage of the uracil ring.



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Caption: Proposed degradation pathway of **terbacil** in the environment.

Ecotoxicity

Terbacil generally exhibits low to moderate toxicity to aquatic and terrestrial organisms. A summary of ecotoxicity data is presented in Table 3.

| Organism Group | Species | Endpoint | Value (mg/L or mg/kg) | Reference |
|---|--|------------------------------------|-----------------------|-----------|
| Fish (Freshwater) | Rainbow trout (Oncorhynchus mykiss) | 96-hr LC ₅₀ | 46.2 | [6] |
| Bluegill sunfish (Lepomis macrochirus) | 96-hr LC ₅₀ | 102.9 | [6] | |
| Rainbow trout (Oncorhynchus mykiss) | 21-day NOEC | 1.2 | [2] | |
| Aquatic Invertebrates | Daphnia magna | 48-hr EC ₅₀ | >65 | [2] |
| Daphnia magna | 21-day NOEC | 0.05 | [2] | |
| Aquatic Plants | Green algae (Pseudokirchneriella subcapitata) | 72-hr EC ₅₀ (Growth) | - | |
| Birds | Bobwhite quail (Colinus virginianus) | Acute Oral LD ₅₀ | >2250 mg/kg | [6] |
| Mallard duck (Anas platyrhynchos) | 8-day Dietary LC ₅₀ | >56,000 ppm | [6] | |
| Bees | Honey bee (Apis mellifera) | Acute Contact LD ₅₀ | Nontoxic | [6] |

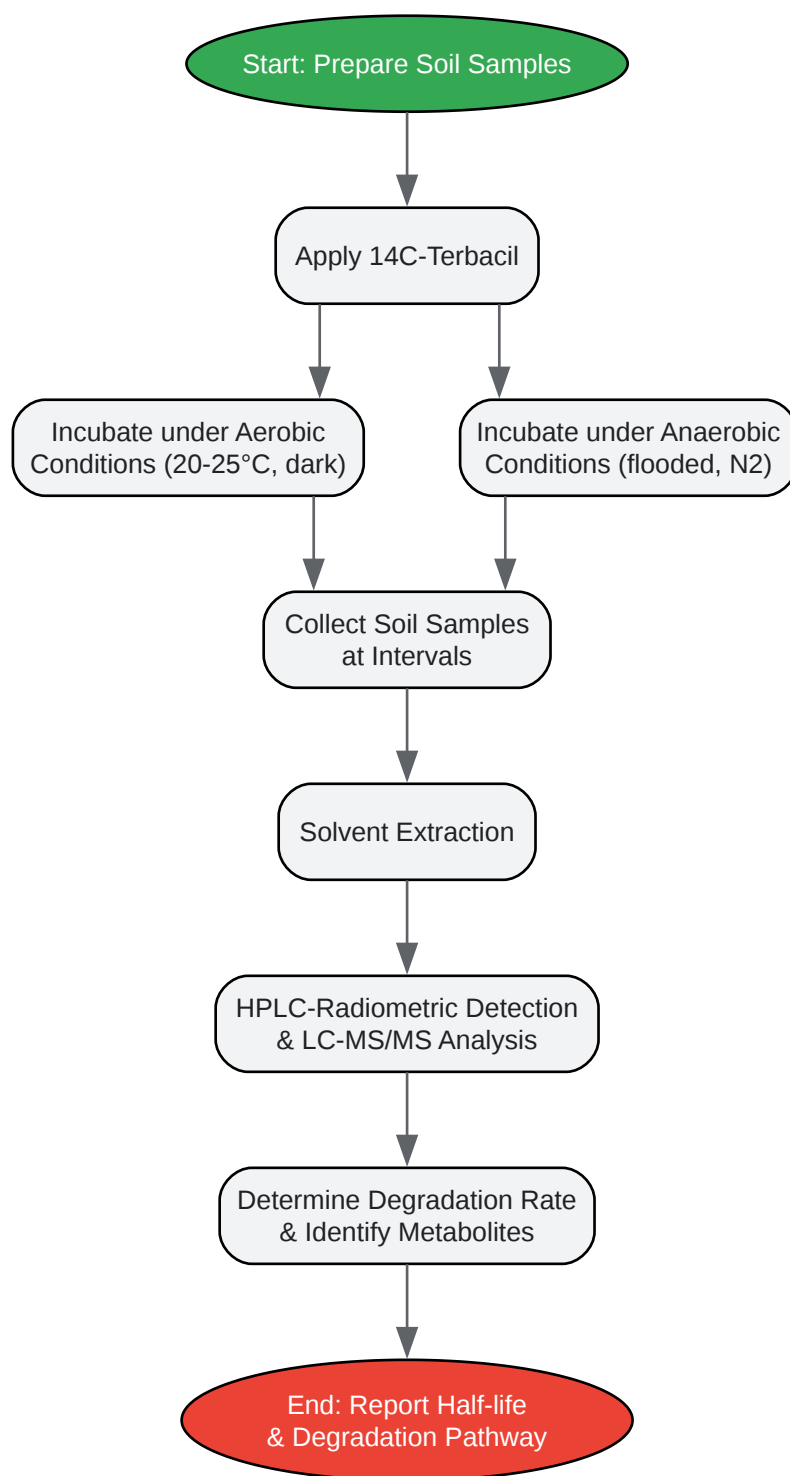
Experimental Protocols

The following sections outline the general methodologies for key environmental fate and ecotoxicity studies for a pesticide like **terbacil**, based on standard international guidelines.

Aerobic and Anaerobic Soil Metabolism (OECD 307)

This study aims to determine the rate and pathway of degradation of **terbacil** in soil under both aerobic and anaerobic conditions.

- Test System: At least three different soil types with varying textures, organic carbon content, and pH are used.
- Test Substance: ^{14}C -labeled **terbacil** is typically used to trace the parent compound and its metabolites.
- Application: The test substance is applied to the soil at a rate equivalent to the maximum recommended field application rate.
- Incubation:
 - Aerobic: Soil samples are maintained at a constant temperature (e.g., 20-25 °C) and moisture content (e.g., 40-60% of maximum water holding capacity) in the dark. A continuous flow of carbon dioxide-free, humidified air is passed through the incubation vessels.
 - Anaerobic: After an initial aerobic phase to allow for microbial activity to establish, the soil is flooded with water and the headspace is purged with an inert gas (e.g., nitrogen) to create anaerobic conditions.
- Sampling and Analysis: Soil samples are collected at various time intervals. Samples are extracted using appropriate solvents (e.g., acetonitrile, methanol). The extracts are analyzed by High-Performance Liquid Chromatography (HPLC) with radiometric detection to quantify **terbacil** and its transformation products. Identification of metabolites is typically performed using Liquid Chromatography-Mass Spectrometry (LC-MS/MS). Evolved $^{14}\text{CO}_2$ is trapped to determine the extent of mineralization.



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Caption: General workflow for an aerobic/anaerobic soil metabolism study.

Adsorption/Desorption Batch Equilibrium (OECD 106)

This study determines the extent to which **terbacil** partitions between the soil and water phases.

- Test System: A minimum of five different soil types with a range of physicochemical properties are used.
- Procedure:
 - Adsorption: Known concentrations of **terbacil** in a 0.01 M CaCl₂ solution are added to soil samples in centrifuge tubes. The slurries are agitated for a defined period (e.g., 24 hours) at a constant temperature to reach equilibrium.
 - Desorption: After the adsorption phase, the supernatant is removed, and a fresh CaCl₂ solution is added to the soil. The slurries are agitated again to determine the release of the adsorbed **terbacil**.
- Analysis: The concentration of **terbacil** in the aqueous phase is measured by HPLC or LC-MS/MS. The amount adsorbed to the soil is calculated by the difference between the initial and equilibrium concentrations in solution.
- Data Interpretation: The adsorption data are fitted to the Freundlich equation to determine the adsorption coefficient (K_f) and the soil organic carbon-water partitioning coefficient (K_{oc}).

Aquatic Toxicity Testing

4.3.1. Fish Acute Toxicity Test (OECD 203)

- Test Organism: Rainbow trout (*Oncorhynchus mykiss*) or another standard fish species.
- Test Conditions: Fish are exposed to a range of **terbacil** concentrations in a static or semi-static system for 96 hours.
- Endpoint: Mortality is recorded at 24, 48, 72, and 96 hours. The LC₅₀ (lethal concentration for 50% of the test organisms) is calculated.

4.3.2. Daphnia sp. Acute Immobilisation Test (OECD 202)

- Test Organism: *Daphnia magna*.
- Test Conditions: Daphnids are exposed to various concentrations of **terbacil** for 48 hours.
- Endpoint: Immobilisation (inability to swim) is observed at 24 and 48 hours. The EC₅₀ (effective concentration for 50% of the daphnids) is determined.

4.3.3. Algal Growth Inhibition Test (OECD 201)

- Test Organism: A freshwater green alga, such as *Pseudokirchneriella subcapitata*.
- Test Conditions: Exponentially growing algal cultures are exposed to a series of **terbacil** concentrations for 72 hours under continuous illumination and constant temperature.
- Endpoint: Algal growth is measured by cell counts or a surrogate parameter like fluorescence. The EC₅₀ for growth rate inhibition and yield are calculated.

Terrestrial Plant Toxicity Testing

4.4.1. Seedling Emergence and Seedling Growth Test (OECD 208)

- Test System: Seeds of several monocotyledonous and dicotyledonous plant species are sown in soil treated with **terbacil**.
- Application: **Terbacil** is either incorporated into the soil or sprayed onto the soil surface.
- Endpoints: Seedling emergence is recorded, and after a specified growth period (e.g., 14-21 days), shoot height and shoot dry weight are measured. The EC₅₀ and NOEC (No Observed Effect Concentration) for these parameters are determined.

4.4.2. Vegetative Vigour Test (OECD 227)

- Test System: Young, established plants of various species are treated with **terbacil**.
- Application: **Terbacil** is applied as a spray to the foliage.
- Endpoints: Visual assessment of phytotoxicity, plant height, and shoot dry weight are measured after a defined period. The ER₅₀ (effective rate causing a 50% reduction in a

parameter) and NOER (No Observed Effect Rate) are calculated.

Conclusion

Terbacil is a persistent and mobile herbicide in the environment. Its slow degradation in soil and potential for leaching are key considerations in its environmental risk assessment. While it exhibits low to moderate acute toxicity to many non-target organisms, its herbicidal properties can impact non-target terrestrial and aquatic plants. The information and protocols provided in this guide offer a comprehensive resource for researchers and professionals involved in the study and assessment of **terbacil**'s environmental fate and effects. A thorough understanding of these aspects is essential for the responsible management and use of this herbicide.

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